

Personal protective equipment for handling RecQ helicase-IN-1

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Compound of Interest

Compound Name: RecQ helicase-IN-1

Cat. No.: B12379507

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Essential Safety and Handling Guide for RecQ Helicase-IN-1

This document provides crucial safety, handling, and disposal protocols for **RecQ helicase-IN-1** (also known as HRO761), a potent inhibitor of the Werner Syndrome RecQ Helicase (WRN). Designed for researchers, scientists, and drug development professionals, this guide offers step-by-step procedures to ensure safe laboratory operations and mitigate risks.

Product and Safety Data


RecQ helicase-IN-1 is a small molecule inhibitor used in cancer research, particularly targeting cancers with microsatellite instability.^[1]

Identifier	Value
Product Name	Werner Syndrome RecQ Helicase-IN-1
Synonyms	HRO761, WS RecQ Helicase-IN-1
CAS Number	2869954-34-5[2]
Molecular Formula	C ₃₁ H ₃₁ ClF ₃ N ₉ O ₅ [3]
Formula Weight	702.1 g/mol [3]
Solubility	DMSO: 0.1-1 mg/mL (Slightly soluble)[3]
Storage	Store at -20°C[3]
Stability	≥ 4 years at -20°C[3]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **RecQ helicase-IN-1** is classified with the following hazards. Adherence to the precautionary statements is mandatory for safe handling.[2]

- GHS Classifications:
 - Acute Toxicity - Oral 4 (H302: Harmful if swallowed)[2]
 - Skin Irritation 2 (H315: Causes skin irritation)[2]
 - Eye Irritation 2A (H319: Causes serious eye irritation)[2]
 - Specific Target Organ Toxicity - Single Exposure 3 (H335: May cause respiratory irritation) [2]
- Signal Word:Warning[2]
- Hazard Pictogram:

 alt text

Key Precautionary Statements:

- P261: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- P264: Wash hands and any exposed skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A risk assessment should always be performed, but the following PPE is required as a minimum standard when handling **RecQ helicase-IN-1**.

Task	Required PPE	Rationale
Handling Solid Compound (Weighing, aliquoting)	Nitrile Gloves (double-gloving recommended), Lab Coat, Safety Goggles with side shields, N95 Respirator	Prevents inhalation of powder and protects against skin/eye contact.[2][5]
Preparing Solutions (Dissolving in DMSO)	Nitrile Gloves, Lab Coat, Safety Goggles	Protects against splashes of the compound and solvent.[5]
Cell Culture Treatment (Adding compound to media)	Nitrile Gloves, Lab Coat	Prevents skin contact and contamination of cell cultures.
Cleaning Spills	Double Nitrile Gloves, Impermeable Gown, Safety Goggles, Face Shield, N95 Respirator	Provides comprehensive protection during cleanup of a hazardous substance.[1]

Operational Plan: Handling and Storage

- Receiving: Upon receipt, visually inspect the container for any damage. The compound is shipped at room temperature in the continental US but should be stored at -20°C immediately upon arrival.[3]
- Weighing: Handle the solid powder only within a chemical fume hood or a ventilated balance enclosure to avoid inhalation.[5] Use anti-static tools and weigh paper.
- Solution Preparation:
 - Prepare stock solutions in a chemical fume hood.
 - **RecQ helicase-IN-1** is slightly soluble in DMSO (0.1-1 mg/mL).[3] Sonication may be required to fully dissolve the compound.
 - To prepare a 10 mM stock solution in DMSO, add the appropriate volume of solvent to the vial. For example, to a 1 mg vial (Formula Weight 702.1), add 142.4 µL of DMSO.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage: Store the solid compound and DMSO stock solutions at -20°C in tightly sealed containers.[3] The product is stable for at least four years under these conditions.[3]

Experimental Protocol and Data

Experimental Protocol: Cell Viability Assay (Example)

This protocol outlines a typical experiment to determine the half-maximal growth inhibitory concentration (GI₅₀) of **RecQ helicase-IN-1** on a cancer cell line.

- Cell Seeding:
 - Culture cancer cells (e.g., SW480 colorectal cancer cells) in appropriate media and conditions.
 - Trypsinize and count the cells.

- Seed the cells into a 96-well plate at a density of 2,000-5,000 cells per well in 100 μ L of media.
- Incubate the plate for 24 hours to allow cells to attach.
- Compound Preparation and Treatment:
 - Thaw an aliquot of the **RecQ helicase-IN-1** DMSO stock solution (e.g., 10 mM).
 - Perform a serial dilution of the stock solution in cell culture media to create a range of working concentrations (e.g., from 0.01 μ M to 10 μ M). Ensure the final DMSO concentration in all wells (including the vehicle control) is consistent and low (<0.1%).
 - Remove the old media from the 96-well plate and add 100 μ L of the media containing the different concentrations of the inhibitor. Include wells with media only (blank) and media with DMSO (vehicle control).
- Incubation:
 - Incubate the treated cells for 72 hours (or a desired time point) at 37°C in a humidified incubator with 5% CO₂.
- Viability Measurement (Using MTS/MTS Assay):
 - Add 20 μ L of a cell viability reagent (e.g., CellTiter 96® AQueous One Solution) to each well.
 - Incubate for 1-4 hours at 37°C.
 - Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Subtract the average absorbance of the blank wells from all other values.
 - Normalize the data by expressing the absorbance of treated wells as a percentage of the vehicle control wells (% Viability).

- Plot the % Viability against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to calculate the GI₅₀ value.

Quantitative Data

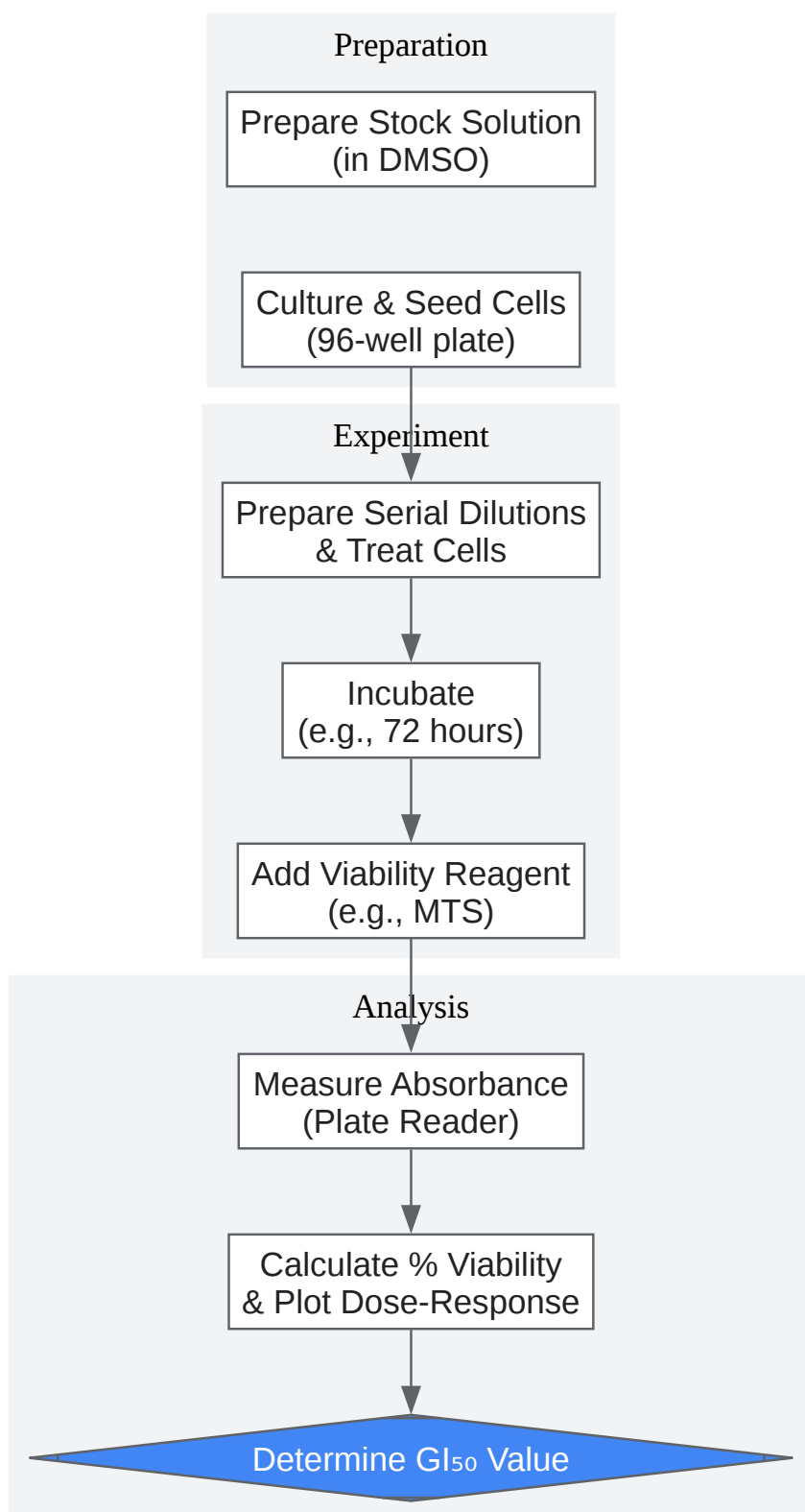
The inhibitory activity of **RecQ helicase-IN-1** has been quantified in various assays.

Parameter	Value	Assay/Cell Line
IC ₅₀	100 nM	WRN enzyme activity assay[3]
GI ₅₀	0.04 µM (40 nM)	SW480 colorectal cancer cells (microsatellite unstable)[3]
GI ₅₀	>10 µM	CAL-33 tongue squamous cell carcinoma (microsatellite stable)[3]
Selectivity	IC ₅₀ >100 µM	Against BLM, RecQ1, and RecQ5 helicases[3]

Visualizations: Workflows and Pathways

Experimental Workflow

The following diagram illustrates the general workflow for a cell-based experiment using **RecQ helicase-IN-1**.

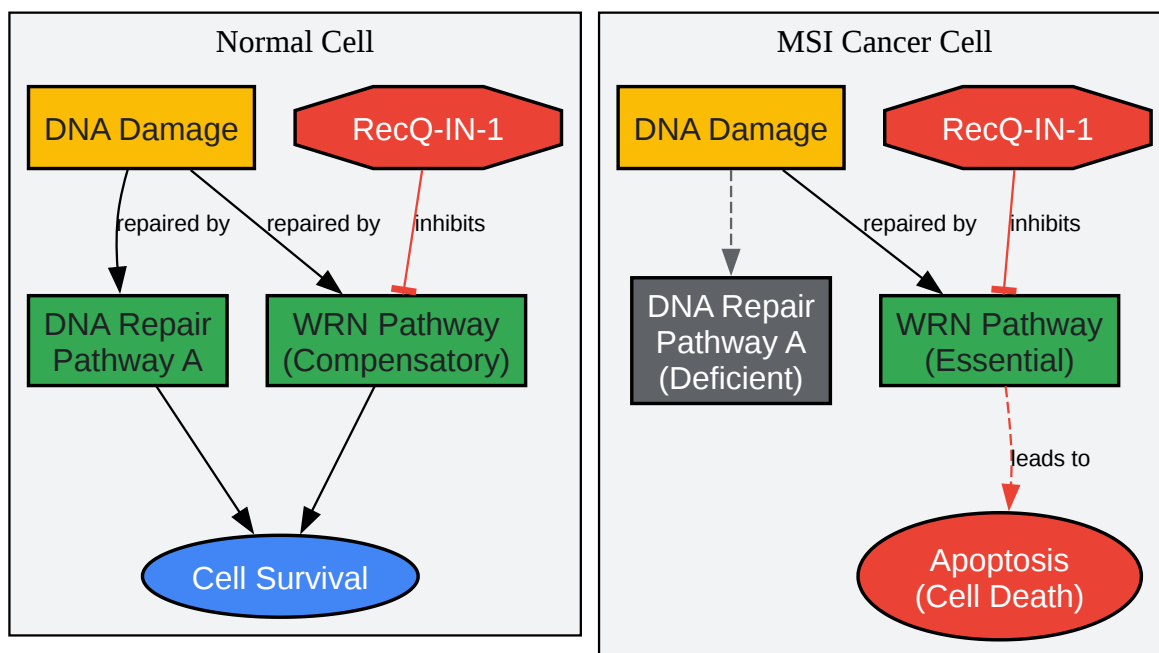


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Caption: Workflow for determining the GI_{50} of **RecQ helicase-IN-1** in cancer cells.

Signaling Pathway: Synthetic Lethality

RecQ helicase-IN-1 exploits a concept called synthetic lethality. In cancers with microsatellite instability (MSI), certain DNA repair pathways are already deficient. The inhibitor targets the compensatory WRN helicase pathway, leading to cell death specifically in these cancer cells.



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Caption: Synthetic lethality of WRN inhibition in microsatellite unstable (MSI) cancer cells.

Disposal Plan

Proper disposal is critical to ensure environmental safety and regulatory compliance. Never dispose of **RecQ helicase-IN-1** or its solutions down the drain.

- Waste Categorization:
 - Solid Waste: Includes contaminated gloves, weigh boats, pipette tips, and empty vials.

- Liquid Waste (Halogenated): Includes unused stock solutions in DMSO and contaminated media. As the compound contains chlorine and fluorine, it should be considered halogenated waste.
- Containment:
 - Solid Waste: Collect in a dedicated, clearly labeled hazardous waste bag or container lined with a plastic bag.
 - Liquid Waste: Collect in a dedicated, sealed, and properly labeled hazardous waste container for halogenated organic solvents. The container must be compatible with DMSO.
- Labeling:
 - All waste containers must be labeled with a "Hazardous Waste" sticker.
 - The label must clearly state the contents, including "**RecQ helicase-IN-1**," "DMSO," and any other solvents. List the approximate concentrations and volumes.
 - Include the date of accumulation and the responsible researcher's name and lab.
- Storage and Disposal:
 - Store the sealed waste containers in a designated satellite accumulation area within the lab, away from drains and incompatible materials.
 - Follow your institution's Environmental Health and Safety (EHS) guidelines for scheduling a chemical waste pickup. Do not allow waste to accumulate for more than 90 days.

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